

# CAS number 209256-40-6 properties and hazards

**Author:** BenchChem Technical Support Team. **Date:** January 2026

## Compound of Interest

Compound Name: 2,3-Dihydrobenzofuran-4-carboxylic acid

Cat. No.: B122184

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An In-depth Technical Guide to 2,3-Dihydro-1-benzofuran-4-carboxylic Acid (CAS 209256-40-6)

## Introduction

2,3-Dihydro-1-benzofuran-4-carboxylic acid, identified by the CAS number 209256-40-6, is a heterocyclic organic compound. Its structure features a bicyclic system composed of a fused benzene ring and a dihydrofuran ring, with a carboxylic acid group attached to the benzene ring. This molecule serves as a valuable building block in organic synthesis, particularly in the development of novel pharmaceutical and agrochemical compounds. The presence of the carboxylic acid functional group allows for a variety of chemical transformations, such as esterification and amidation, making it a versatile intermediate for creating more complex molecular architectures.<sup>[1]</sup> Compounds containing the dihydrobenzofuran scaffold are of significant interest in medicinal chemistry due to their presence in a range of biologically active natural products and synthetic drugs.

## Physicochemical Properties

Understanding the physicochemical properties of a compound is fundamental for its safe handling, storage, and application in research and development. 2,3-Dihydro-1-benzofuran-4-carboxylic acid is typically a white to off-white solid at room temperature. The carboxylic acid moiety renders it soluble in polar organic solvents and to some extent in water.<sup>[1]</sup>

Property	Value	Source
CAS Number	209256-40-6	<a href="#">[1]</a> <a href="#">[2]</a>
Molecular Formula	C <sub>9</sub> H <sub>8</sub> O <sub>3</sub>	<a href="#">[1]</a>
Molecular Weight	164.16 g/mol	<a href="#">[1]</a>
Appearance	White to off-white solid	<a href="#">[1]</a>
Solubility	Soluble in polar solvents	<a href="#">[1]</a>

## Hazard Analysis and Toxicological Profile

As of the latest available data, a comprehensive toxicological profile for 2,3-Dihydro-1-benzofuran-4-carboxylic acid has not been established. A safety data sheet for this compound indicates that no specific toxicological data is available.[\[2\]](#) In such instances, it is imperative for researchers to treat the compound with a high degree of caution, assuming it to be potentially hazardous until proven otherwise.

The primary hazards can be inferred from the functional groups present in the molecule:

- **Carboxylic Acid Group:** Carboxylic acids can be corrosive or irritating to the skin, eyes, and respiratory tract. The acidity of the compound can cause burns upon direct contact.
- **Aromatic System:** While the dihydrobenzofuran system itself is not typically associated with high toxicity, aromatic compounds should always be handled with care to avoid inhalation and skin contact.

Given the lack of specific data, a general hazard assessment workflow for handling such a compound is recommended.

Caption: General hazard assessment workflow for a compound with limited toxicological data.

## Safe Handling and Storage Protocols

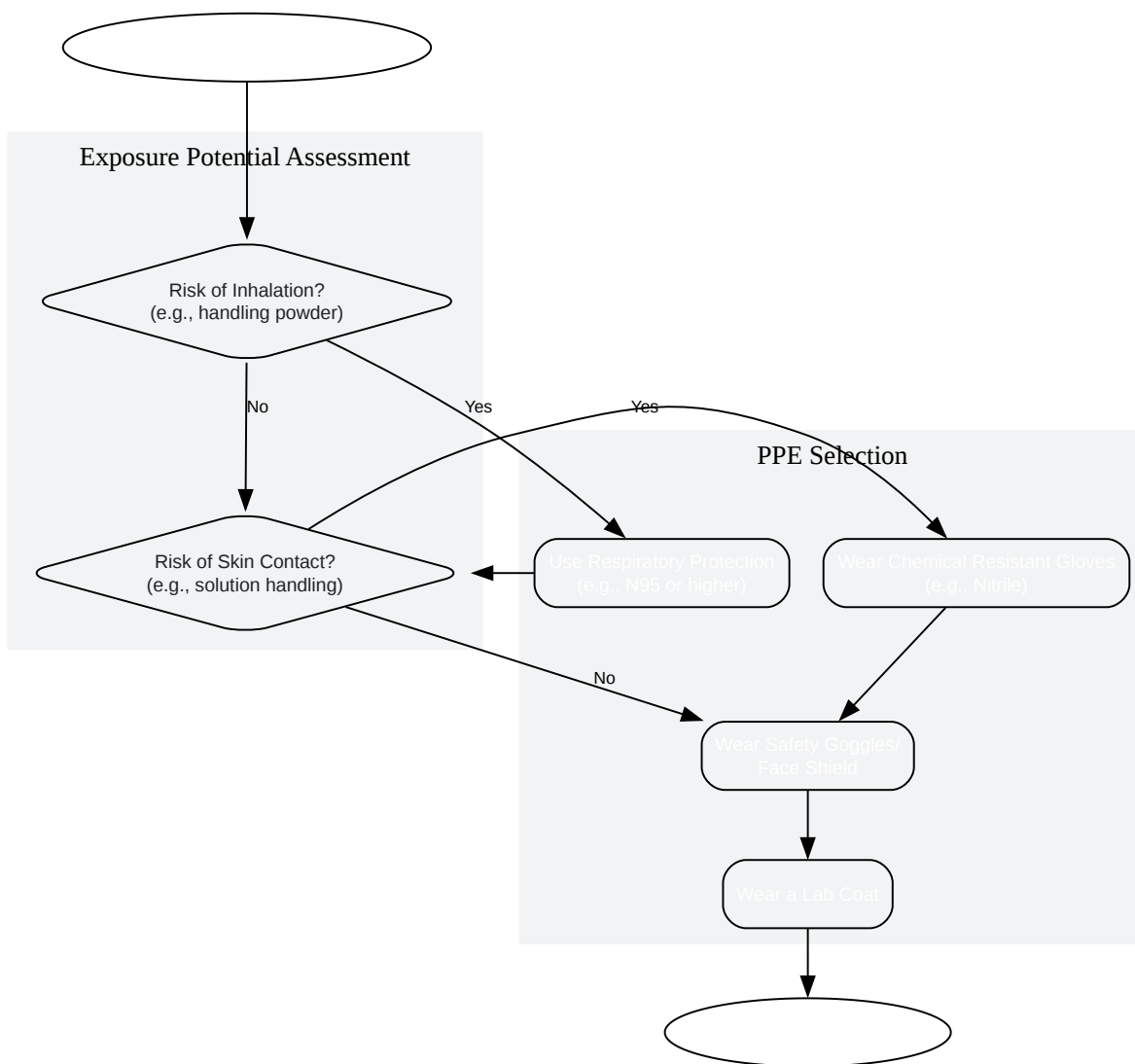
Due to the unknown toxicological properties of 2,3-Dihydro-1-benzofuran-4-carboxylic acid, stringent adherence to safe laboratory practices is mandatory.

## Engineering Controls

All handling of the solid compound and its solutions should be conducted in a certified chemical fume hood to minimize the risk of inhalation.

## Personal Protective Equipment (PPE)

A risk-based approach should be used for the selection of PPE. The following diagram outlines a decision-making process for appropriate PPE selection.



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Caption: Decision workflow for selecting appropriate PPE for handling CAS 209256-40-6.

## First Aid Measures

- **Inhalation:** Move the affected person to fresh air. If breathing is difficult, seek immediate medical attention.
- **Skin Contact:** Immediately wash the affected area with soap and plenty of water for at least 15 minutes. Remove contaminated clothing. Seek medical attention if irritation develops.
- **Eye Contact:** Immediately flush eyes with plenty of water for at least 15 minutes, lifting upper and lower eyelids occasionally. Remove contact lenses if present and easy to do. Seek immediate medical attention.
- **Ingestion:** Do not induce vomiting. Rinse mouth with water. Seek immediate medical attention.

## Storage

Store in a tightly sealed container in a cool, dry, and well-ventilated area. Keep away from incompatible materials such as strong oxidizing agents. The compound may be sensitive to heat and light, which could lead to degradation.<sup>[1]</sup>

## Disposal Considerations

Dispose of this chemical and its container in accordance with local, regional, and national regulations. Waste material should be treated as hazardous. Do not allow it to enter the environment.

## Conclusion

2,3-Dihydro-1-benzofuran-4-carboxylic acid (CAS 209256-40-6) is a research chemical with potential applications in various fields of organic synthesis. The current lack of comprehensive hazard and toxicological data necessitates a cautious approach to its handling and use. Researchers and drug development professionals must employ robust safety protocols, including the use of appropriate engineering controls and personal protective equipment, to minimize potential exposure. As with any compound with an incomplete safety profile, all work should be conducted under the assumption of potential hazard, and all established laboratory safety guidelines must be strictly followed.

## References

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## Sources

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Address: 3281 E Guasti Rd

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Phone: (601) 213-4426

Email: [info@benchchem.com](mailto:info@benchchem.com)